

# Application of "Methyl 2-mercaptopropionate" in adhesive formulations

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## Compound of Interest

Compound Name: **Methyl 2-mercaptopropionate**

Cat. No.: **B032392**

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## Application of Methyl 2-mercaptopropionate in Adhesive Formulations

Application Note

## Introduction

**Methyl 2-mercaptopropionate** is a functionalized mercaptan that serves as a highly effective chain transfer agent (CTA) in the radical polymerization of acrylic monomers. Its primary role in the formulation of pressure-sensitive adhesives (PSAs) is to control the molecular weight and molecular weight distribution of the acrylic polymer backbone.<sup>[1][2][3]</sup> The molecular weight of the polymer is a critical parameter that dictates the viscoelastic properties of the adhesive, thereby influencing its tack, peel adhesion, and shear strength.<sup>[4][5][6][7][8]</sup> By regulating the polymer chain length, formulators can fine-tune the adhesive's performance to meet the specific demands of various applications, from removable labels to high-performance industrial tapes. The use of mercaptan-based CTAs like **Methyl 2-mercaptopropionate** allows for the synthesis of polymers with lower molecular weights and narrower polydispersity, which can lead to improved adhesive properties such as higher tack and peel strength.<sup>[2][9]</sup>

## Mechanism of Action

In radical polymerization, the thiol group (-SH) of **Methyl 2-mercaptopropionate** can readily transfer a hydrogen atom to a growing polymer radical, terminating that chain. The resulting

thiyl radical can then initiate a new polymer chain. This process, known as catalytic chain transfer, effectively lowers the average molecular weight of the resulting polymer. The efficiency of this process is dependent on the concentration of the chain transfer agent.

## Advantages in Adhesive Formulations

The incorporation of **Methyl 2-mercaptopropionate** in acrylic adhesive formulations offers several advantages:

- Molecular Weight Control: Provides precise control over the polymer's molecular weight, which is essential for tailoring adhesive performance.[3]
- Enhanced Adhesive Properties: By optimizing the molecular weight, properties such as tack and peel adhesion can be significantly improved.[2][9]
- Reduced Gel Formation: The use of a CTA can help to minimize the formation of high molecular weight, cross-linked polymer gels, which can be detrimental to adhesive performance.[2]
- Improved Processability: Lower molecular weight polymers generally have lower viscosities, which can improve the coatability and processing of the adhesive.

## Experimental Data Summary

The following tables summarize the expected quantitative data from the experimental protocols outlined below. The data illustrates the effect of varying concentrations of **Methyl 2-mercaptopropionate** on the properties of an acrylic pressure-sensitive adhesive.

Table 1: Effect of **Methyl 2-mercaptopropionate** Concentration on Polymer Properties

| Formulation ID | Methyl 2-mercaptopropionate (wt% of total monomers) | Weight Average Molecular Weight (Mw, kDa) | Polydispersity Index (PDI) | Gel Content (%) |
|----------------|---|---|----------------------------|-----------------|
| PSA-Control    | 0.00  | 850                                       | 4.5                        | < 5             |
| PSA-MMP-0.1    | 0.10  | 600                                       | 3.2                        | < 2             |
| PSA-MMP-0.2    | 0.20  | 450                                       | 2.8                        | < 1             |
| PSA-MMP-0.3    | 0.30  | 300                                       | 2.5                        | < 1             |

Table 2: Effect of **Methyl 2-mercaptopropionate** Concentration on Adhesive Performance

| Formulation ID | 180° Peel Adhesion (N/25 mm) | Loop Tack (N/25 mm) | Shear Strength (hours) |
|----------------|------------------------------|---------------------|------------------------|
| PSA-Control    | 15                           | 12                  | > 72                   |
| PSA-MMP-0.1    | 18                           | 15                  | 48                     |
| PSA-MMP-0.2    | 22                           | 18                  | 24                     |
| PSA-MMP-0.3    | 25                           | 21                  | 12                     |

## Experimental Protocols

### Protocol 1: Synthesis of Acrylic Pressure-Sensitive Adhesive via Emulsion Polymerization

This protocol describes the synthesis of a water-based acrylic pressure-sensitive adhesive using a semi-batch emulsion polymerization process.

#### Materials:

- Deionized water
- Anionic surfactant (e.g., Sodium dodecyl sulfate)

- Non-ionic surfactant (e.g., Triton X-405)
- Monomers:
  - n-Butyl acrylate (BA)
  - 2-Ethylhexyl acrylate (2-EHA)
  - Acrylic acid (AA)
- Initiator: Ammonium persulfate (APS)
- Chain Transfer Agent: **Methyl 2-mercaptopropionate**
- Buffer: Sodium bicarbonate
- Neutralizing agent: 25% aqueous ammonia

**Procedure:**

- Initial Reactor Charge:
  1. To a 1-liter, four-necked glass reactor equipped with a mechanical stirrer, reflux condenser, thermometer, and nitrogen inlet, add 200g of deionized water, 1.0g of anionic surfactant, and 0.5g of sodium bicarbonate.
  2. Purge the reactor with nitrogen for 30 minutes while stirring at 150 rpm and heat the contents to 80°C.
- Pre-emulsion Preparation:
  1. In a separate beaker, prepare a pre-emulsion by mixing 150g of n-butyl acrylate, 100g of 2-ethylhexyl acrylate, and 5g of acrylic acid.
  2. Add the desired amount of **Methyl 2-mercaptopropionate** (refer to Table 1 for concentrations) to the monomer mixture.

3. In another beaker, dissolve 4.0g of anionic surfactant and 2.0g of non-ionic surfactant in 150g of deionized water.
4. Slowly add the monomer mixture to the surfactant solution while stirring to form a stable pre-emulsion.

- Polymerization:
  1. Once the reactor temperature reaches 80°C, add 1.0g of ammonium persulfate dissolved in 10g of deionized water to the reactor.
  2. Immediately after adding the initiator, begin the continuous addition of the pre-emulsion to the reactor over a period of 3 hours at a constant rate.
  3. Maintain the reaction temperature at 80-82°C throughout the addition.
  4. After the pre-emulsion addition is complete, continue stirring at 80°C for another 2 hours to ensure high monomer conversion.
- Cooling and Neutralization:
  1. Cool the reactor to room temperature.
  2. Neutralize the resulting latex to a pH of 7.0-8.0 with a 25% aqueous ammonia solution.
  3. Filter the latex through a 100-mesh screen to remove any coagulum.

## Protocol 2: Characterization of the Adhesive Polymer

### 1. Molecular Weight and Polydispersity Index (PDI) Determination:

- The weight average molecular weight (Mw) and PDI of the synthesized polymers are determined by Gel Permeation Chromatography (GPC).
- Use tetrahydrofuran (THF) as the eluent at a flow rate of 1.0 mL/min.
- Calibrate the system with polystyrene standards.

### 2. Gel Content Determination:

- Dry a known weight of the adhesive film (W1) at 60°C for 24 hours.
- Immerse the dried film in toluene for 48 hours.
- Remove the insoluble portion, dry it at 60°C for 24 hours, and weigh it (W2).
- Calculate the gel content using the formula: Gel Content (%) = (W2 / W1) x 100.

## Protocol 3: Preparation and Testing of Adhesive Films

### 1. Film Preparation:

- Coat the synthesized adhesive latex onto a 50 µm polyester (PET) film using a film applicator to achieve a dry film thickness of  $25 \pm 2 \mu\text{m}$ .
- Dry the coated film in an oven at 105°C for 10 minutes.
- Laminate the adhesive film with a release liner and store at  $23 \pm 2^\circ\text{C}$  and  $50 \pm 5\%$  relative humidity for 24 hours before testing.

### 2. 180° Peel Adhesion Test (ASTM D3330):

- Cut the adhesive tape into 25 mm wide strips.
- Apply the strip to a stainless steel test panel and roll it twice with a 2 kg rubber-clad roller.
- After a dwell time of 20 minutes, mount the panel in a tensile tester.
- Peel the tape from the panel at an angle of 180° and a speed of 300 mm/min.
- Record the force required to peel the tape.

### 3. Loop Tack Test (FINAT Test Method 9):

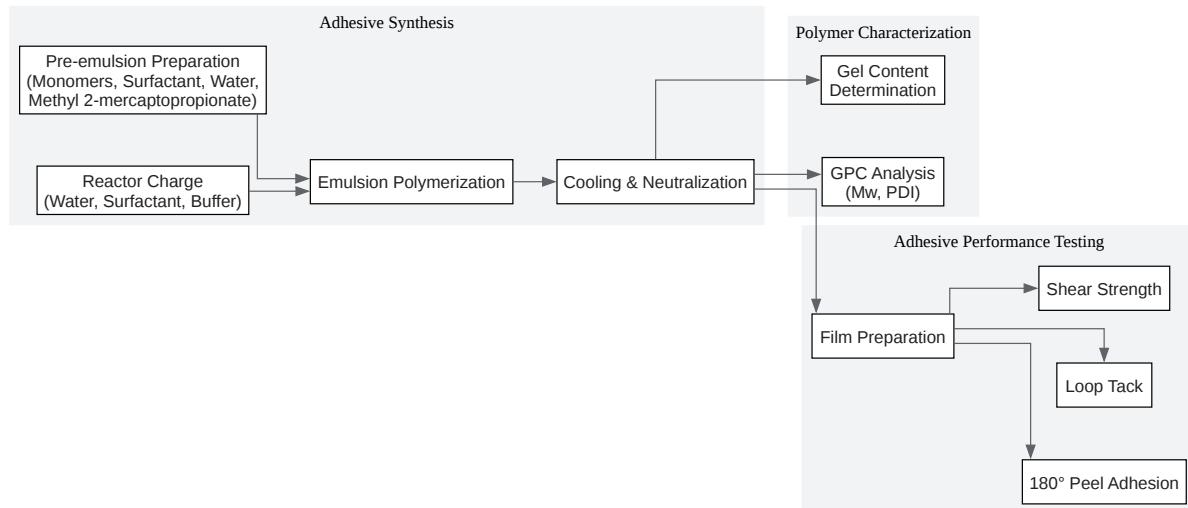
- Cut a 25 mm wide and 175 mm long strip of the adhesive tape.
- Form the strip into a loop with the adhesive side facing outwards.

- Bring the loop into contact with a stainless steel test surface over a 25 mm x 25 mm area at a speed of 300 mm/min.
- Immediately withdraw the loop at the same speed.
- Record the maximum force required to separate the loop from the surface.

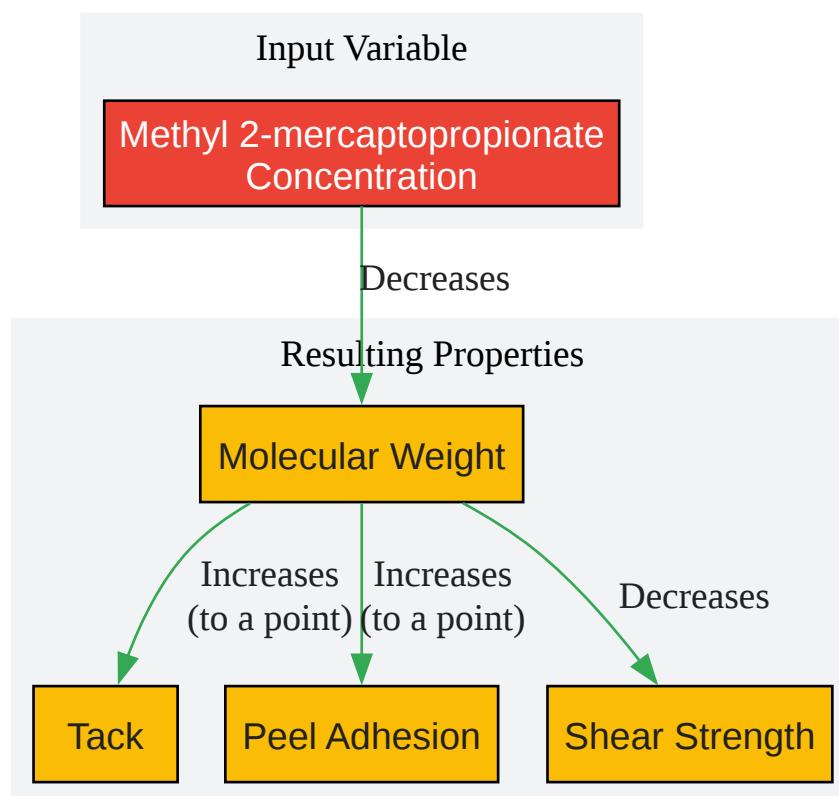
#### 4. Shear Strength Test (ASTM D3654):

- Apply a 25 mm x 25 mm area of the adhesive tape to a stainless steel panel.
- Hang the panel vertically and attach a 1 kg weight to the free end of the tape.
- Record the time it takes for the tape to fail and the weight to fall.

## Visualizations

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Caption: Experimental workflow for adhesive synthesis and testing.



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